

In-Depth Technical Guide to 2-Methoxy-5-methylpyridine

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Compound of Interest

Compound Name: 2-Methoxy-5-methylpyridine

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Methoxy-5-methylpyridine** (CAS No. 13472-56-5), a key intermediate in the pharmaceutical, agrochemical, and flavor and fragrance industries. This document details its chemical properties, various synonyms, and provides a detailed experimental protocol for its synthesis. Furthermore, a summary of its spectroscopic and physical data is presented in a structured format for easy reference.

Introduction

2-Methoxy-5-methylpyridine is a substituted pyridine derivative recognized for its utility as a versatile building block in organic synthesis.^[1] Its molecular structure, featuring a pyridine ring with a methoxy group at the 2-position and a methyl group at the 5-position, imparts specific reactivity that makes it a valuable precursor in the development of more complex molecules.^[1] Notably, it serves as a crucial intermediate in the synthesis of various pharmaceuticals, agrochemicals by enhancing the efficacy of pesticides and herbicides, and contributes to the aromatic profiles of flavor and fragrance formulations.^{[1][2]}

Chemical Identity and Synonyms

Proper identification of chemical compounds is critical for research and development. **2-Methoxy-5-methylpyridine** is known by several synonyms in scientific literature and

commercial catalogs.

Identifier	Value
IUPAC Name	2-methoxy-5-methylpyridine[3]
CAS Number	13472-56-5[1]
Molecular Formula	C ₇ H ₉ NO[1]
Molecular Weight	123.15 g/mol [1]
Synonyms	2-Methoxy-5-picoline, 6-Methoxy-3-picoline, Pyridine, 2-methoxy-5-methyl-, 3-Picoline, 6-methoxy-[3]
InChI	InChI=1S/C7H9NO/c1-6-3-4-7(9-2)8-5-6/h3-5H,1-2H3[3]
InChIKey	NFQQQMBFMIIIOR-UHFFFAOYSA-N[3]
SMILES	CC1=CN=C(C=C1)OC[3]

Physicochemical and Spectroscopic Data

A summary of the key physical and chemical properties of **2-Methoxy-5-methylpyridine** is provided below. This data is essential for its handling, characterization, and use in chemical reactions.

Property	Value
Appearance	Colorless to light yellow liquid[1][2]
Boiling Point	171 - 173 °C[2]
Density	1.01 g/cm ³ [2]
Flash Point	61.1 °C[4]
Refractive Index	1.495[4]
Vapor Pressure	1.151 mmHg at 25°C[4]
Solubility	Slightly soluble in water.[2]

Spectroscopic Data Summary

Spectroscopy	Data
Mass Spectrometry (Predicted)	[M+H] ⁺ : 124.07569 m/z, [M+Na] ⁺ : 146.05763 m/z, [M-H] ⁻ : 122.06113 m/z[5]
¹ H NMR	Spectral data for the precursor, 2-hydroxy-5-methylpyridine, is available and shows characteristic aromatic and methyl proton signals.[6]
¹³ C NMR	No direct experimental data found in the search results.
Infrared (IR)	No direct experimental data found in the search results.

Synthesis of 2-Methoxy-5-methylpyridine

The synthesis of **2-Methoxy-5-methylpyridine** can be achieved through various routes. A common and effective method involves the methylation of 2-hydroxy-5-methylpyridine. The precursor, 2-hydroxy-5-methylpyridine, can be synthesized from 2-amino-5-methylpyridine.

Experimental Protocol: Synthesis of 2-Hydroxy-5-methylpyridine

This protocol is adapted from a procedure for the synthesis of 2-hydroxy-5-methylpyridine.

Materials:

- 2-amino-5-methylpyridine
- Concentrated sulfuric acid (H_2SO_4)
- Sodium nitrite (NaNO_2)
- Water (H_2O)
- 50% w/w aqueous sodium hydroxide (NaOH)
- Ethyl acetate (EtOAc)
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- In a 500-mL two-necked, round-bottomed flask equipped with an internal thermometer and a magnetic stirrer, add 150 mL of water and 40 g of concentrated sulfuric acid.
- Cool the aqueous solution to below 0°C using an acetone/ice bath.
- Add 18.2 g (168 mmol) of 2-amino-5-methylpyridine to the cooled solution.^[7]
- Prepare a solution of 15.4 g (223 mmol) of sodium nitrite in 30 mL of water.
- Add the sodium nitrite solution dropwise to the reaction mixture, maintaining the temperature between 0 - 5°C .^[7]
- After the addition is complete, stir the mixture at 0°C for 45 minutes.
- Heat the reaction mixture to 95°C for 15 minutes.^[7]

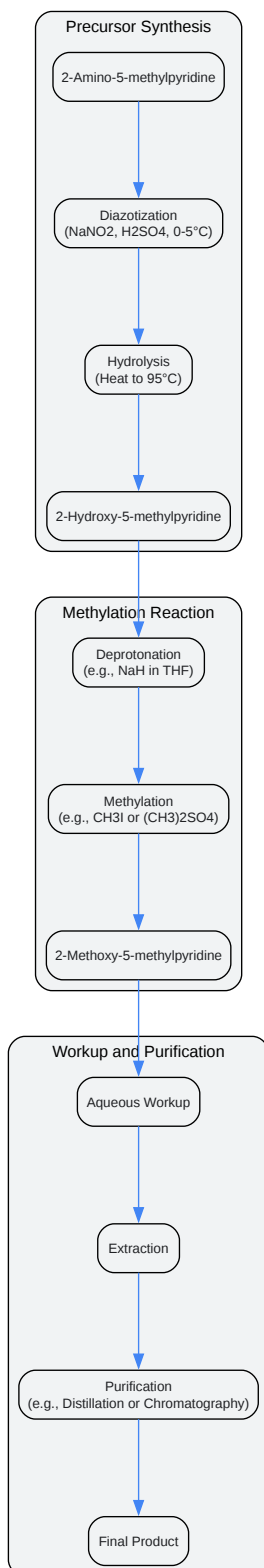
- Cool the mixture to room temperature and adjust the pH to 6.5-7.0 using a 50% w/w aqueous sodium hydroxide solution.[\[7\]](#)
- Heat the solution to 60°C and extract with ethyl acetate (4 x 100 mL).[\[7\]](#)
- Combine the organic fractions, dry over anhydrous sodium sulfate, filter, and concentrate on a rotary evaporator to yield a pale-yellow solid.
- Purify the crude product by recrystallization from hot/cold ethyl acetate to obtain 2-hydroxy-5-methylpyridine as white crystalline needles.[\[7\]](#)

Conceptual Protocol: Synthesis of 2-Methoxy-5-methylpyridine

While a detailed experimental protocol for the direct methylation of 2-hydroxy-5-methylpyridine was not explicitly found, a general procedure can be conceptualized based on standard organic chemistry practices. This would typically involve the deprotonation of the hydroxyl group followed by reaction with a methylating agent.

Conceptual Workflow:

Conceptual Workflow for 2-Methoxy-5-methylpyridine Synthesis

[Click to download full resolution via product page](#)Caption: Conceptual workflow for the synthesis of **2-Methoxy-5-methylpyridine**.

Applications in Research and Development

2-Methoxy-5-methylpyridine is a valuable intermediate in several key industrial sectors:

- **Pharmaceutical Development:** It serves as a building block for the synthesis of various pharmaceutical agents. Its structure is often incorporated into molecules designed to interact with specific biological pathways.^[1]
- **Agrochemicals:** This compound is utilized in the formulation of modern pesticides and herbicides. Its inclusion in the molecular structure of active ingredients can enhance their efficacy and selectivity.^[2]
- **Flavor and Fragrance:** The aromatic properties of **2-Methoxy-5-methylpyridine** make it a useful component in the creation of unique flavor and fragrance profiles for a variety of consumer products.^[1]
- **Material Science:** It finds application in the development of advanced materials, contributing to the creation of polymers and coatings with improved performance characteristics.^[1]

Safety and Handling

2-Methoxy-5-methylpyridine is a combustible liquid and is harmful if swallowed. It causes skin and serious eye irritation and may cause respiratory irritation.^[3] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. It should be stored in a cool, well-ventilated area away from sources of ignition.^[1] For detailed safety information, refer to the Safety Data Sheet (SDS).

Conclusion

2-Methoxy-5-methylpyridine is a significant chemical intermediate with diverse applications. This guide has provided a consolidated resource for researchers and professionals, covering its chemical identity, physicochemical properties, synthetic methodologies, and applications. The provided data and protocols are intended to facilitate its effective use in research and development.

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- To cite this document: BenchChem. [In-Depth Technical Guide to 2-Methoxy-5-methylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082227#synonyms-for-2-methoxy-5-methylpyridine]

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